

PROTAC AR Degradar-8 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PROTAC AR Degradar-8

Cat. No.: B15544211

[Get Quote](#)

Application Notes and Protocols for PROTAC AR Degradar-8

For Researchers, Scientists, and Drug Development Professionals

Introduction

PROTAC AR Degradar-8 is a potent and specific proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of the Androgen Receptor (AR). As a heterobifunctional molecule, it consists of a ligand that binds to the Androgen Receptor, a linker, and a ligand for the E3 ubiquitin ligase Cereblon. By inducing the proximity of AR to the E3 ligase, **PROTAC AR Degradar-8** triggers the ubiquitination and subsequent proteasomal degradation of the AR protein. This targeted protein degradation offers a powerful approach to downregulate AR signaling, which is a key driver in prostate cancer. These application notes provide detailed information on the solubility of **PROTAC AR Degradar-8** and protocols for its use in key cellular assays.

Physicochemical and Biological Properties

PROTAC AR Degradar-8 is a valuable tool for investigating the therapeutic potential of AR degradation in cancer biology. Its key properties are summarized below.

Property	Value
Molecular Formula	C ₄₀ H ₄₁ N ₅ O ₇
Molecular Weight	703.78 g/mol
CAS Number	3044108-04-2
Appearance	Light yellow to yellow solid
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month

Quantitative Biological Activity

PROTAC AR Degradar-8 has demonstrated potent degradation of both full-length Androgen Receptor (AR-FL) and its splice variants (AR-V7), leading to the inhibition of cancer cell proliferation. The half-maximal degradation concentration (DC50) and half-maximal inhibitory concentration (IC50) in relevant prostate cancer cell lines are provided below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Cell Line	Target	DC50 (μM)	IC50 (μM)
22Rv1	AR-FL	0.018	0.038
22Rv1	AR-V7	0.026	-
LNCaP	AR-FL	0.14	1.11

Solubility and Stock Solution Preparation

Proper dissolution and storage of **PROTAC AR Degradar-8** are critical for obtaining reproducible experimental results.

Solubility Data

Solvent	Solubility
DMSO	≥ 100 mg/mL (≥ 142.09 mM)[1][3]

Note: The saturation of **PROTAC AR Degradar-8** in DMSO is unknown, but it is soluble at or above 100 mg/mL. For optimal results, use freshly opened, anhydrous DMSO as the compound is hygroscopic.

Preparation of a 10 mM Stock Solution in DMSO

To prepare a 10 mM stock solution, dissolve 7.04 mg of **PROTAC AR Degradar-8** in 1 mL of DMSO. For smaller or larger volumes, use the following table for quick reference.

Desired Stock Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.4209 mL	7.1045 mL	14.2090 mL
5 mM	0.2842 mL	1.4209 mL	2.8418 mL
10 mM	0.1421 mL	0.7104 mL	1.4209 mL

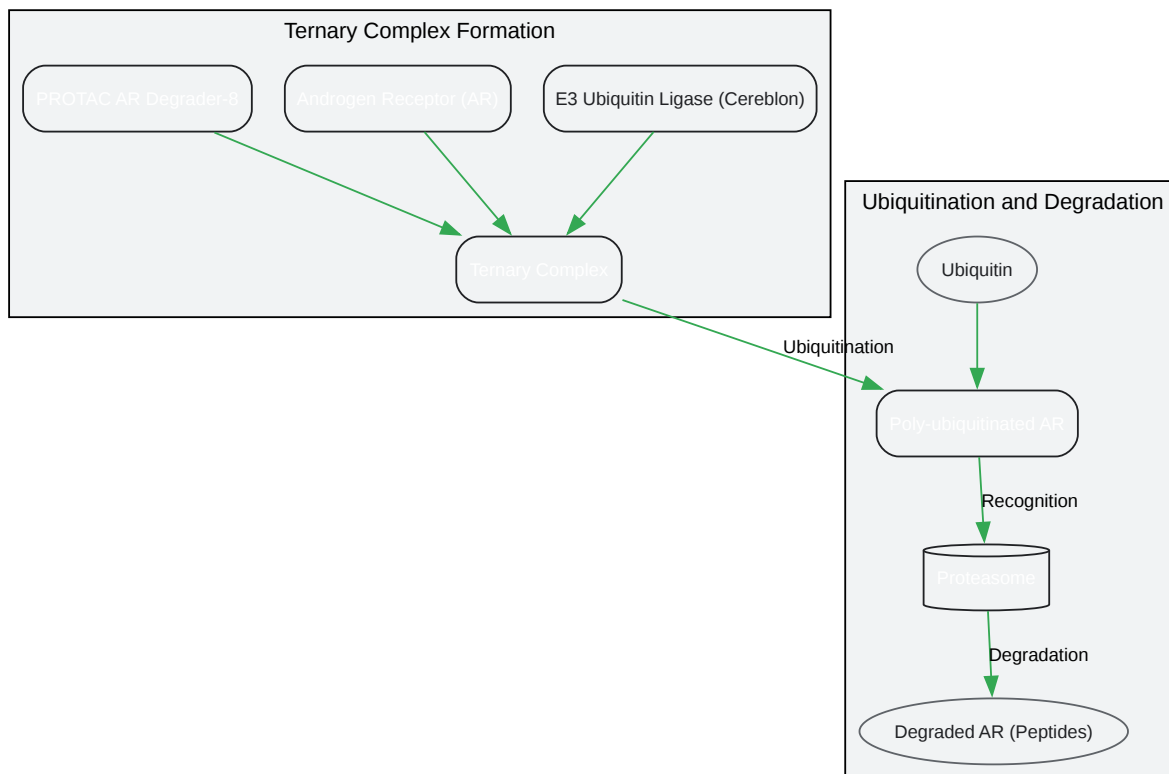
Protocol for Stock Solution Preparation

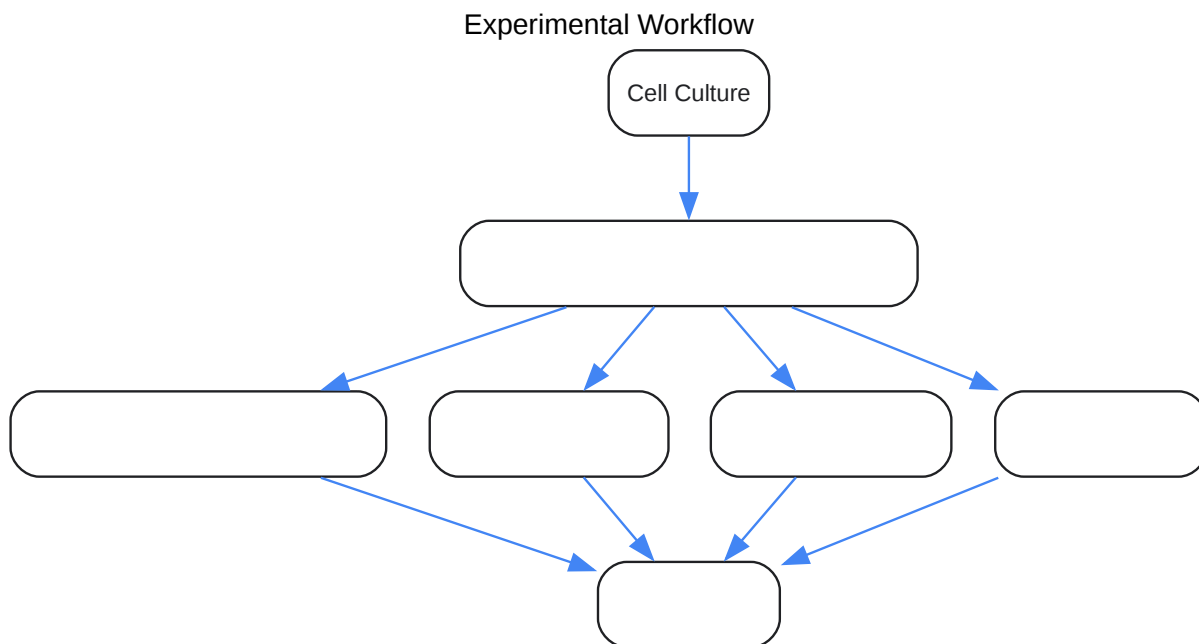
- Weigh the desired amount of **PROTAC AR Degradar-8** powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., 37°C for 5-10 minutes) may be applied if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.

Mechanism of Action and Experimental Workflow

The following diagrams illustrate the mechanism of action of **PROTAC AR Degradar-8** and a general workflow for its experimental evaluation.

Mechanism of Action of PROTAC AR Degradar-8





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [3. file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- To cite this document: BenchChem. [PROTAC AR Degradar-8 solubility and preparation for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544211/docs#protac-ar-degrader-8-solubility-and-preparation-for-experiments\]](https://www.benchchem.com/product/b15544211/docs#protac-ar-degrader-8-solubility-and-preparation-for-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)